

Preparing Fertirelin Acetate Stock Solutions for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fertirelin

Cat. No.: B549972

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Abstract

Fertirelin acetate, a synthetic agonist of the Gonadotropin-Releasing Hormone (GnRH) receptor, is a critical tool in reproductive biology and related therapeutic research.^{[1][2][3][4][5]} Proper preparation of stock solutions is paramount to ensure experimental reproducibility and accuracy. This document provides detailed application notes and protocols for the preparation, storage, and handling of **Fertirelin** acetate stock solutions for research applications.

Chemical and Physical Properties

Fertirelin acetate is a potent luteinizing hormone-releasing hormone (LHRH) agonist. As a nonapeptide, its activity is highly dependent on its structural integrity.

Property	Value
Chemical Name	acetic acid;(2S)-N-[(2S)-1-[[[(2S)-1-[[[(2S)-1-[[[(2S)-1-[[2-[[[(2S)-1-[[[(2S)-5-(diaminomethylideneamino)-1-[(2S)-2-(ethylcarbamoyl)pyrrolidin-1-yl]-1-oxopentan-2-yl]amino]-4-methyl-1-oxopentan-2-yl]amino]-2-oxoethyl]amino]-3-(4-hydroxyphenyl)-1-oxopropan-2-yl]amino]-3-hydroxy-1-oxopropan-2-yl]amino]-3-(1H-indol-3-yl)-1-oxopropan-2-yl]amino]-3-(1H-imidazol-5-yl)-1-oxopropan-2-yl]-5-oxopyrrolidine-2-carboxamide
CAS Number	66002-66-2
Molecular Formula	C ₅₅ H ₇₄ N ₁₆ O ₁₃ (acetate form may vary, e.g., C ₅₇ H ₈₀ N ₁₆ O ₁₄)
Molecular Weight	~1153.3 g/mol (free base), ~1213.37 g/mol (acetate)
Appearance	White to off-white powder
Purity	≥98% (HPLC)

Solubility and Stability

Proper dissolution and storage are critical for maintaining the biological activity of **Fertirelin** acetate.

Parameter	Recommendation
Recommended Solvents	Sterile, deionized water; Phosphate-Buffered Saline (PBS)
Solubility in Water	It is recommended to reconstitute lyophilized Fertirelin in sterile 18MΩ-cm H ₂ O at a concentration of not less than 100 µg/ml, which can then be further diluted.
Solubility in PBS	50 mg/mL (43.35 mM); may require sonication for clear solution.
Storage of Lyophilized Powder	Store desiccated below -18°C. Stable for 3 weeks at room temperature. For long-term storage, 2-8°C is also cited.
Storage of Stock Solution	Upon reconstitution, store at 4°C for 2-7 days. For future use, store below -18°C. Another source suggests storage at -80°C for up to 6 months and at -20°C for up to 1 month.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles to prevent degradation. It is recommended to aliquot the stock solution into single-use volumes.
Carrier Protein	For long-term storage of dilute solutions, consider adding a carrier protein (e.g., 0.1% HSA or BSA) to prevent adsorption to storage vessel walls.

Experimental Protocols

Preparation of a 1 mg/mL Fertirelin Acetate Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution, which can be further diluted to desired working concentrations.

Materials:

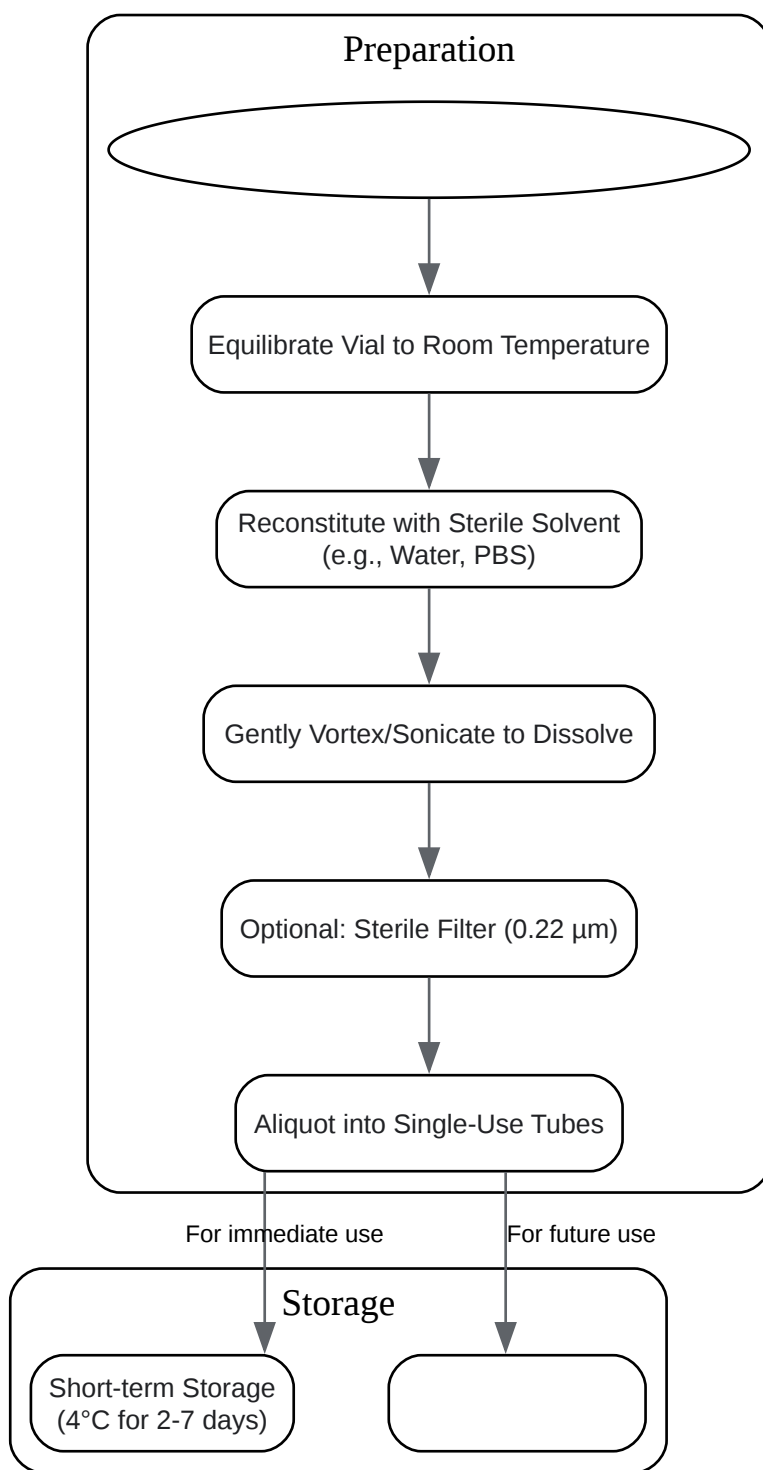
- **Fertirelin** acetate (lyophilized powder)
- Sterile, deionized water or sterile PBS
- Sterile, conical polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **Fertirelin** acetate to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Reconstitution:
 - Carefully open the vial.
 - Using a calibrated micropipette, add the appropriate volume of sterile water or PBS to the vial to achieve a 1 mg/mL concentration. For example, to a vial containing 1 mg of **Fertirelin** acetate, add 1 mL of solvent.
 - Gently swirl the vial to dissolve the powder. If necessary, vortex briefly at a low speed. For PBS, sonication may be required to achieve a clear solution.
- Sterilization (for cell-based assays): If the initial solvent was not sterile or if there is a risk of contamination, filter the stock solution through a 0.22 µm sterile syringe filter into a sterile tube.
- Aliquoting: Dispense the stock solution into single-use, sterile polypropylene microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to avoid multiple freeze-thaw cycles.
- Storage:

- For short-term use (2-7 days), store the aliquots at 4°C.
- For long-term storage, store the aliquots at -20°C (for up to 1 month) or -80°C (for up to 6 months).

Experimental Workflow for Stock Solution Preparation



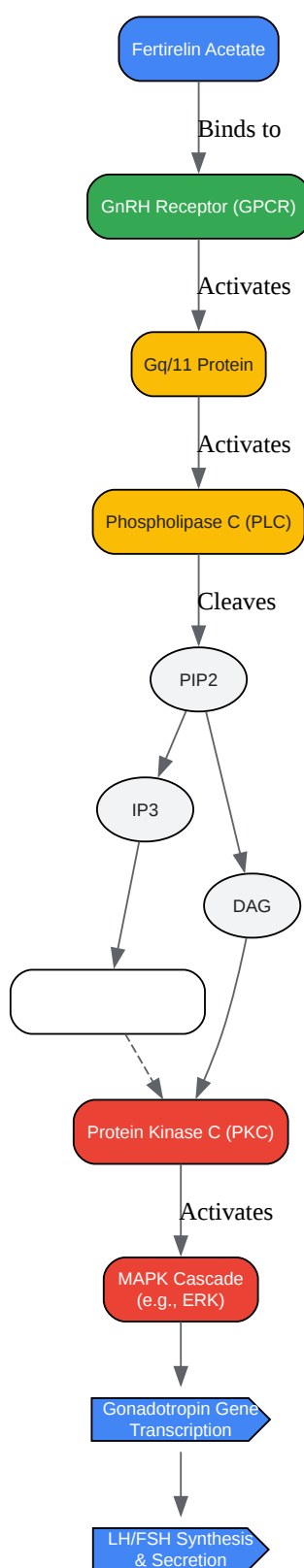
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Caption: Workflow for preparing **Fertirelin** acetate stock solutions.

Mechanism of Action and Signaling Pathway

Fertirelin acetate acts as an agonist at the Gonadotropin-Releasing Hormone Receptor (GnRHR), a G-protein coupled receptor (GPCR) located on pituitary gonadotroph cells. Binding of **Fertirelin** acetate to the GnRHR initiates a signaling cascade that leads to the synthesis and secretion of luteinizing hormone (LH) and follicle-stimulating hormone (FSH). The primary signaling pathway involves the activation of Gq/11 proteins, leading to the activation of phospholipase C (PLC) and subsequent production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). This results in increased intracellular calcium levels and activation of protein kinase C (PKC), which in turn activates downstream pathways, including the mitogen-activated protein kinase (MAPK) cascade, ultimately regulating gonadotropin gene transcription and secretion.

GnRH Receptor Signaling Pathway



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Caption: GnRH receptor signaling pathway activated by **Fertirelin** acetate.

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